

Personal protective equipment for handling 2,2'-Ethylenedianiline

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Compound of Interest

Compound Name: 2,2'-Ethylenedianiline

Cat. No.: B146408

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Essential Safety and Handling Guide for 2,2'-Ethylenedianiline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,2'-Ethylenedianiline**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identity:

Name	2,2'-Ethylenedianiline
Synonyms	2,2'-(1,2-EthanediyI)bis[benzenamine], Diaminobibenzyl
CAS Number	34124-14-6
Molecular Formula	C ₁₄ H ₁₆ N ₂
Physical Description	Typically a solid at room temperature.[1]

Hazard Summary and GHS Classification

2,2'-Ethylenedianiline is a hazardous chemical that can cause skin and eye irritation upon contact and poses a potential health risk if inhaled or ingested.[1][2] While specific occupational exposure limits for **2,2'-Ethylenedianiline** have not been established[3], the closely related

compound, aniline, has known exposure limits. As a precautionary measure, it is advisable to handle **2,2'-Ethylenedianiline** with the assumption of similar or greater toxicity.

GHS Hazard Statements for the structurally related compound Aniline include:

- Toxic if swallowed, in contact with skin, or if inhaled.[\[4\]](#)
- Causes serious eye damage.[\[4\]](#)
- May cause an allergic skin reaction.
- Suspected of causing genetic defects and cancer.[\[4\]](#)
- Causes damage to organs through prolonged or repeated exposure.[\[4\]](#)

Occupational Exposure Limits (Aniline as a Reference)

Agency	Limit	Value	Notes
OSHA	Permissible Exposure Limit (PEL) - 8-hour Time-Weighted Average (TWA)	5 ppm (19 mg/m ³)	Legal airborne permissible exposure limit. [2]
ACGIH	Threshold Limit Value (TLV) - 8-hour TWA	2 ppm	Recommendation for workplace exposure. [2]
NIOSH	Recommended Exposure Limit (REL) - Up to 10-hour TWA	Reduce exposure to lowest feasible concentration.	Considered a potential occupational carcinogen. [5]

Operational Plan: Handling Procedures

Engineering Controls

- Ventilation: Always handle **2,2'-Ethylenedianiline** in a well-ventilated area.[\[4\]](#) A certified chemical fume hood is required for all procedures that may generate dust or vapors.

- Enclosure: For procedures with a higher risk of exposure, use a glove box or other enclosed system.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,2'-Ethylenedianiline**:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves are required. Based on guidelines for similar aromatic amines, suitable materials include Butyl rubber, Neoprene, or Viton™.[6] Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.
Eye and Face Protection	Chemical safety goggles that provide a complete seal around the eyes are mandatory. [7] In situations with a splash hazard, a face shield must be worn in addition to safety goggles.[7]
Skin and Body Protection	A lab coat must be worn and fully buttoned. For larger quantities or in case of a significant spill risk, a chemical-resistant apron or coveralls should be used.[8]
Footwear	Closed-toe shoes are required in the laboratory at all times. For tasks with a high risk of spills, chemical-resistant boots should be worn.[7]

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Caption: Workflow for handling **2,2'-Ethylenedianiline** and responding to emergencies.

Emergency Procedures

First Aid Measures

Exposure Route	Immediate Action
Skin Contact	Immediately remove all contaminated clothing. [9] Flush the affected skin with copious amounts of water for at least 15 minutes.[9] Wash the area with soap and water.[10] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][11] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air at once.[11] If breathing has stopped, perform artificial respiration.[11] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water. Seek immediate medical attention.

Spill Response

- Evacuate: Immediately evacuate the area of the spill, except for personnel involved in the cleanup.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, absorb the material with an inert, non-combustible absorbent material such as sand or vermiculite.
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable decontamination solution.

- Report: Report the spill to the appropriate environmental health and safety office.

Disposal Plan

All waste containing **2,2'-Ethylenedianiline** must be treated as hazardous waste.

- Waste Segregation: Do not mix **2,2'-Ethylenedianiline** waste with other waste streams. Collect all solid and liquid waste in separate, designated, and compatible containers.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2,2'-Ethylenedianiline**".
- Storage: Store waste containers in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental management company. All disposal must comply with federal, state, and local regulations. [\[12\]](#) Your institution's environmental health and safety department will provide specific procedures for waste pickup and disposal.

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